

Stigmasta-4,22-diene-3beta,6beta-diol chemical structure and properties

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Compound of Interest

Compound Name: *Stigmasta-4,22-diene-3beta,6beta-diol*

Cat. No.: *B15591987*

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An In-depth Technical Guide to Stigmasta-4,22-diene-3beta,6beta-diol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Stigmasta-4,22-diene-3beta,6beta-diol is a naturally occurring phytosterol that has garnered interest within the scientific community for its potential therapeutic properties. As a member of the stigmastane class of steroids, this compound has been associated with a range of biological activities, including anti-inflammatory, antioxidant, and cytotoxic effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Stigmasta-4,22-diene-3beta,6beta-diol**, with a focus on its potential applications in drug discovery and development. Detailed experimental protocols and data are presented to facilitate further research and evaluation of this promising natural product.

Chemical Structure and Properties

Stigmasta-4,22-diene-3beta,6beta-diol is a C29 steroid characterized by a tetracyclic cyclopenta[a]phenanthrene skeleton with two hydroxyl groups at the C-3 and C-6 positions and double bonds at C-4 and C-22.

Chemical Structure:

While a definitive 2D structure image specifically for **Stigmasta-4,22-diene-3beta,6beta-diol** is not readily available in public databases, a representative structure can be confidently inferred from its IUPAC name and the known structures of closely related stigmastane steroids. The structure is consistent with analyses confirmed by 1H-NMR.^[1]

(Representational Structure)

 Chemical structure of Stigmasta-4,22-diene-3beta,6beta-diol

Table 1: Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	(3S,6R,8R,9S,10R,13R,14S,17R)-17-[(E,2R,5S)-5-ethyl-6-methylhept-3-en-2-yl]-10,13-dimethyl-2,3,4,6,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3,6-diol	Inferred from related compounds
CAS Number	167958-89-6	^[2] ^[3] ^[4] ^[5] ^[6]
Molecular Formula	C29H48O2	^[3]
Molecular Weight	428.69 g/mol	^[3]
Appearance	Powder	^[1]
Purity	≥98%	^[1]

Table 2: Predicted Physicochemical Properties

Property	Value	Source
Boiling Point	535.7 ± 38.0 °C (at 760 mmHg)	[3]
Density	1.03 ± 0.1 g/cm ³	[3]
Flash Point	219.7 ± 21.4 °C	[3]
pKa	14.25 ± 0.70	[2]

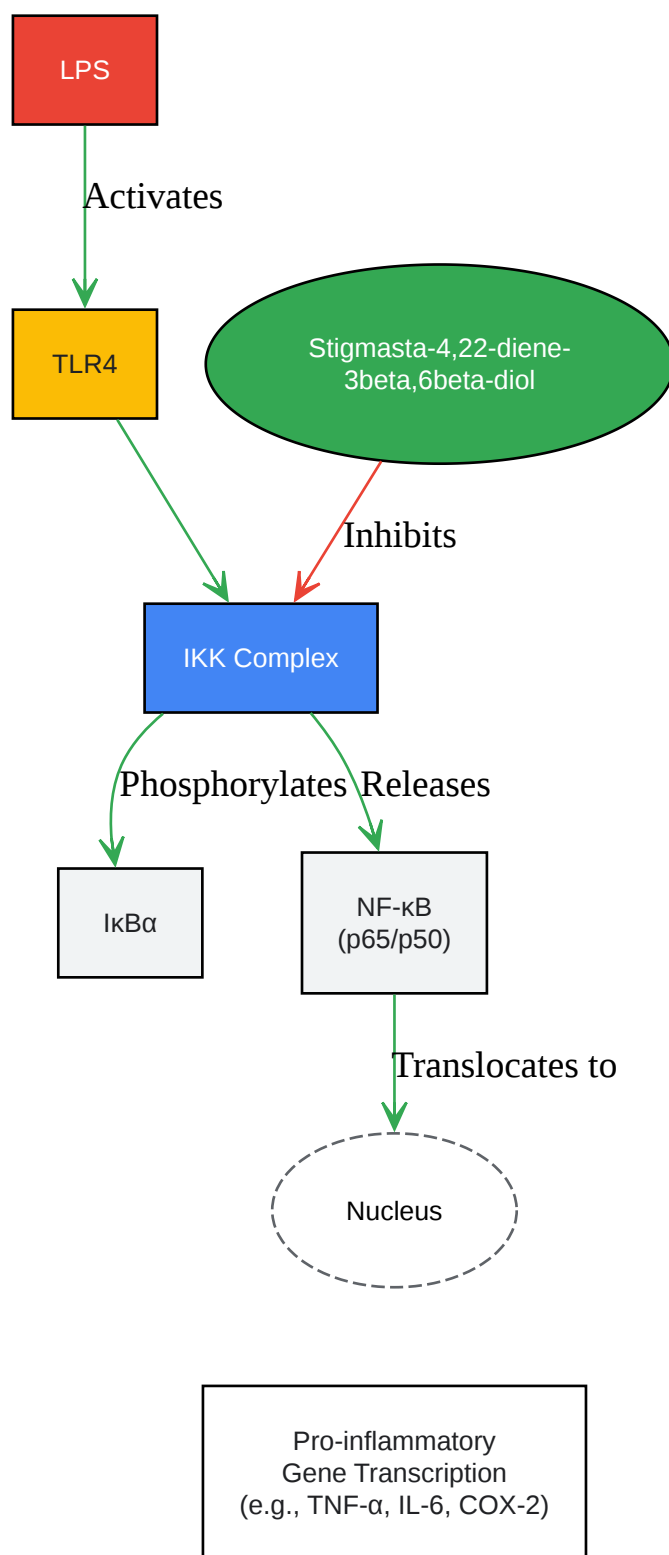
Biological Activities and Potential Signaling Pathways

Stigmasta-4,22-diene-3beta,6beta-diol has been reported to exhibit several biological activities, suggesting its potential as a lead compound for the development of new therapeutic agents.

Anti-inflammatory Activity

Marine sterols, a class of compounds that includes **Stigmasta-4,22-diene-3beta,6beta-diol**, are known to possess anti-inflammatory properties.[7] These effects are often mediated through the modulation of key inflammatory signaling pathways. One of the central pathways in inflammation is the Nuclear Factor-kappa B (NF-κB) signaling cascade.

Proposed Anti-inflammatory Signaling Pathway:



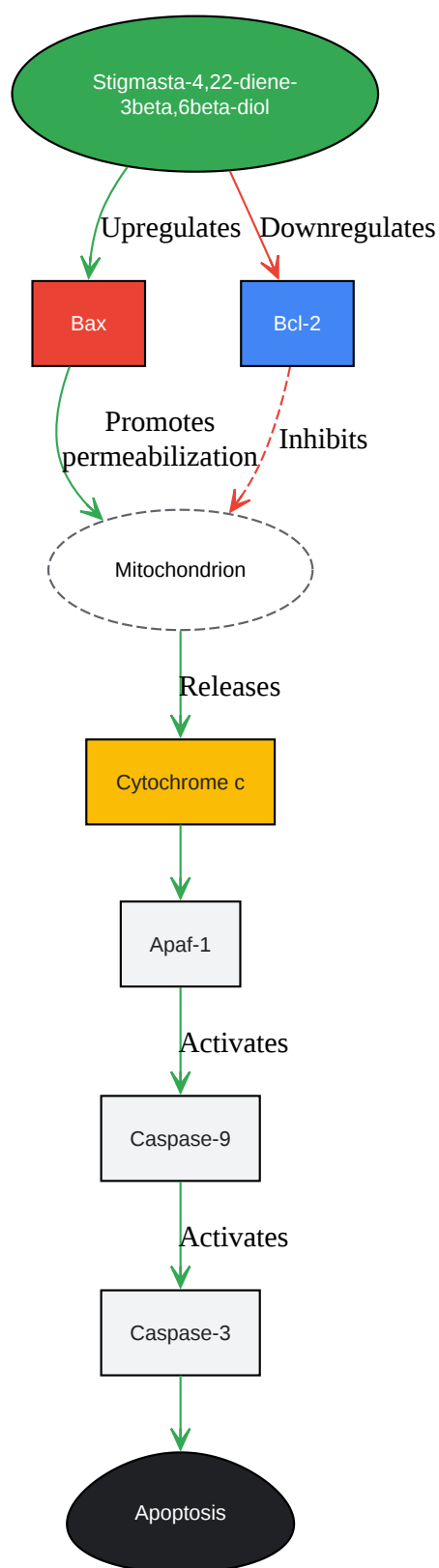
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Caption: Proposed inhibition of the NF-κB signaling pathway.

Cytotoxic Activity

Several steroidal compounds have demonstrated cytotoxic effects against various cancer cell lines. This activity is often attributed to the induction of apoptosis, or programmed cell death.

Potential Apoptosis Induction Pathway:



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Caption: Potential intrinsic pathway of apoptosis induction.

Antioxidant Activity

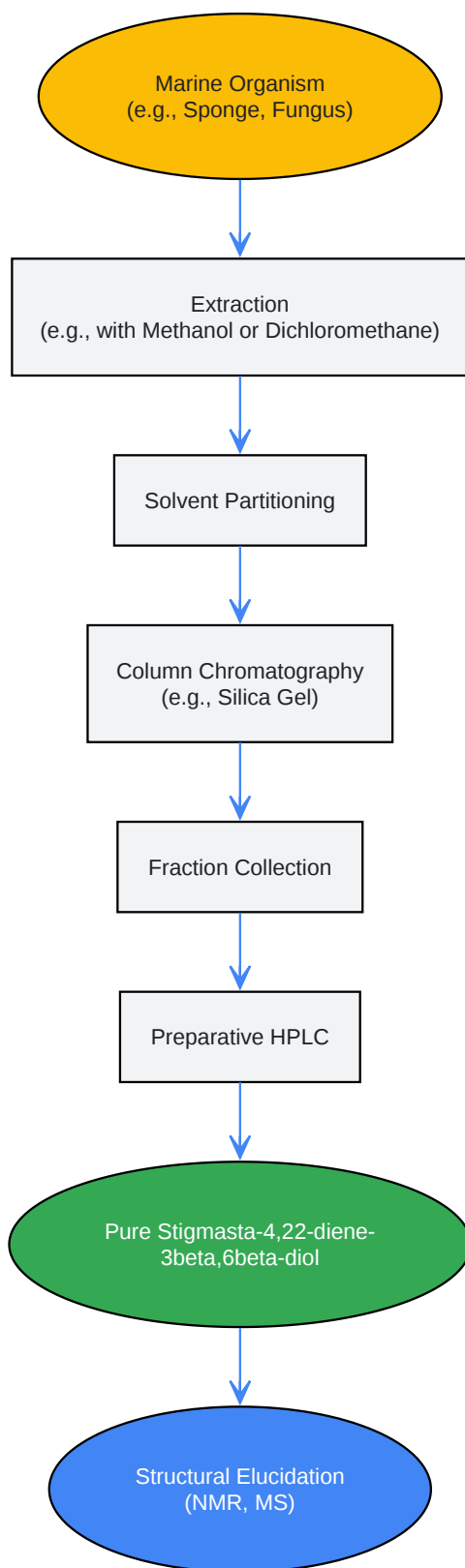
The antioxidant potential of steroidal compounds is an area of active research. Antioxidant capacity is often evaluated by the ability of a compound to scavenge free radicals.

Experimental Protocols

Isolation and Purification

Stigmasta-4,22-diene-3 β ,6 β -diol can be isolated from various natural sources, particularly marine organisms like fungi and sponges.^{[7][8][9][10][11]} A general workflow for the isolation and purification of sterols from marine sources is outlined below.

General Workflow for Sterol Isolation:



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